

# Comparative Efficacy of Glyphosate vs. Glufosinate on Palmer Amaranth (*Amaranthus palmeri*)

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A Technical Guide for Researchers and Agricultural Scientists

## Introduction

Palmer amaranth (*Amaranthus palmeri*) is a highly competitive and aggressive broadleaf weed that poses a significant threat to crop production across the United States.[1][2] Its rapid growth, prolific seed production, and increasing prevalence of herbicide resistance make it a primary concern for growers.[1][2][3] This guide provides a comparative analysis of two widely used non-selective herbicides, Glyphosate and Glufosinate, for the control of Palmer amaranth. The emergence of glyphosate-resistant Palmer amaranth populations has necessitated the use of alternative herbicides and integrated weed management strategies. Glufosinate has become a key tool in managing these resistant populations.

## Herbicide Modes of Action

Glyphosate and Glufosinate are both broad-spectrum, post-emergent herbicides, but they differ in their mechanism of action.

- **Glyphosate:** Belongs to the Group 9 class of herbicides and acts as a systemic herbicide. It inhibits the 5-enolpyruvylshikimate-3-phosphate (EPSP) synthase enzyme, which is crucial for the production of aromatic amino acids essential for plant growth. This systemic action allows the herbicide to translocate throughout the plant, killing the entire organism.

- Glufosinate: Is a Group 10 herbicide that functions as a contact herbicide with limited translocation. It inhibits the glutamine synthetase enzyme, leading to a rapid accumulation of toxic ammonia within the plant cells and disruption of photosynthesis.

## Quantitative Efficacy Data

The following tables summarize the efficacy of Glyphosate and Glufosinate on both susceptible and resistant Palmer amaranth biotypes from various field and greenhouse studies.

Table 1: Efficacy of Glyphosate on Susceptible and Resistant Palmer Amaranth

Glyphosate Rate (kg ae/ha)	Palmer Amaranth Biotype	% Control (28 DAT)	Study Type
0.84 (Normal Use Rate)	Susceptible	97-100%	Greenhouse
2.52 (3x Normal Rate)	Resistant	17%	Field
10.08 (12x Normal Rate)	Resistant	82%	Field

DAT: Days After Treatment Source: Culpepper et al., 2006

Table 2: Efficacy of Glufosinate on Glyphosate-Resistant (GR) Palmer Amaranth

Glufosinate Application	Palmer Amaranth Height	% Control (14 DAT)	Study Type
Early Post-Emergence (EPOST)	Variable	88%	Field
Late Post-Emergence (LPOST)	Taller than EPOST	85-92%	Field

DAT: Days After Treatment Source: Chahal et al., 2020

Table 3: Comparative Efficacy of Single Post-Emergence Applications on Glyphosate-Resistant Palmer Amaranth (<10 cm)

Herbicide	% Control (28 DAFA)	% Mortality (28 DAFA)
Dicamba	76%	92%
Glufosinate	65%	85%

DAFA: Days After Final Application Source: Meyer et al., 2022

## Experimental Protocols

Study on Glyphosate Efficacy on Resistant Palmer Amaranth (Culpepper et al., 2006)

- Objective: To confirm and quantify the level of glyphosate resistance in a Palmer amaranth biotype from Georgia.
- Field Study:
  - Location: A field in central Georgia with a suspected glyphosate-resistant Palmer amaranth population.
  - Treatments: Glyphosate was applied at rates of 1.25, 2.5, 5.0, 7.5, and 10.0 kg ae/ha to 5- to 13-cm-tall Palmer amaranth.
  - Data Collection: Visual control was assessed 28 days after application on a scale of 0 (no control) to 100 (plant death).
- Greenhouse Study:
  - Plant Material: Seeds from the suspected resistant population and a known susceptible population were grown in a greenhouse.
  - Treatments: Glyphosate was applied at various rates to 5- to 7-cm-tall plants.
  - Data Collection: Visual control and shoot fresh weight were measured to determine the I50 values (the rate necessary for 50% inhibition).

Study on Glufosinate-Based Programs for Glyphosate-Resistant Palmer Amaranth (Chahal et al., 2020)

- **Objective:** To evaluate the efficacy of various herbicide programs for the control of glyphosate-resistant Palmer amaranth in soybean.
- **Location:** Field experiments were conducted in a grower's field in Nebraska infested with glyphosate-resistant Palmer amaranth.
- **Treatments:** Herbicide programs included pre-emergence (PRE) applications followed by late post-emergence (LPOST) applications, and early post-emergence (EPOST) applications followed by LPOST applications. Glufosinate was a key component of several post-emergence treatments.
- **Data Collection:** Palmer amaranth control, density, and biomass reduction were assessed at 14 days after each post-emergence application.

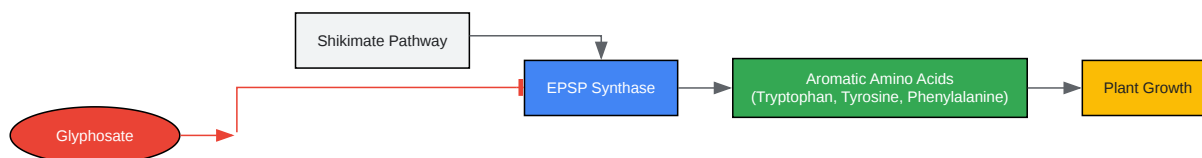
## Factors Influencing Efficacy

Several factors can influence the effectiveness of both Glyphosate and Glufosinate:

- **Weed Size:** The efficacy of both herbicides, particularly the contact herbicide Glufosinate, is significantly reduced on larger Palmer amaranth plants.
- **Environmental Conditions:** Glufosinate efficacy is dependent on sunlight for optimal performance. Applications made in the dark or during periods of low light may result in reduced control.
- **Herbicide Resistance:** The widespread evolution of glyphosate resistance in Palmer amaranth has dramatically reduced its effectiveness in many regions. While glufosinate has been an effective alternative, cases of glufosinate-resistant Palmer amaranth have also been reported.
- **Application Technique:** As a contact herbicide, thorough spray coverage is essential for the effective control of Palmer amaranth with Glufosinate.

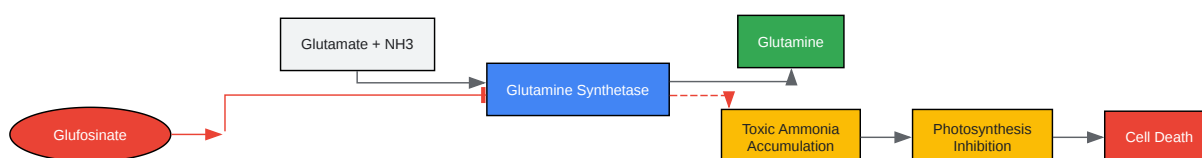
## Signaling Pathways and Mechanisms of Action

The following diagrams illustrate the mechanism of action for both Glyphosate and Glufosinate.



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Caption: Mechanism of action for Glyphosate.



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Caption: Mechanism of action for Glufosinate.

## Conclusion

Both Glyphosate and Glufosinate can be effective tools for the management of Palmer amaranth. However, the widespread resistance to Glyphosate has diminished its utility against this problematic weed. Glufosinate offers an alternative mode of action and is a critical component of integrated weed management programs for controlling glyphosate-resistant Palmer amaranth. For optimal control, it is crucial to consider factors such as weed size, environmental conditions, and the potential for resistance development. The use of pre-emergence herbicides, timely post-emergence applications, and the rotation of herbicide modes of action are essential for the long-term sustainable management of Palmer amaranth.

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## References

- 1. moa-technology.com [moa-technology.com]
- 2. Management of Glyphosate-Resistant Palmer amaranth in Corn and Soybean in New York | CALS [cals.cornell.edu]
- 3. Palmer Amaranth and Glyphosate - crop.zone [crop.zone]
- To cite this document: BenchChem. [Comparative Efficacy of Glyphosate vs. Glufosinate on Palmer Amaranth (Amaranthus palmeri)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3054231#efficacy-of-epronaz-vs-alternative-herbicide-on-specific-weed]

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